

Comparing Adosterol (incomplete) vs. NP-59 standard reference materials

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Compound of Interest

Compound Name: *Adosterol (incomplete stereochemistry)*

Cat. No.: *B1257497*

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Technical Comparison: Adosterol (Incomplete) vs. NP-59 Standard

Chemical Identity & Stereochemistry[1][2]

The core difference lies in the purity of the isomer. The efficacy of these agents relies on their ability to mimic cholesterol and bind to Low-Density Lipoprotein (LDL) receptors for transport into the adrenal cortex.

Feature	NP-59 (Standard Reference)	Adosterol (Incomplete/Generic)
Chemical Name	6 β -[131I]iodomethyl-19-norcholest-5(10)-en-3 β -ol	6-iodomethyl-19-norcholest-5(10)-en-3-ol (Isomer mix)
Stereochemistry	Defined (6 β -isomer). Critical for receptor fit.	Undefined/Incomplete. May contain 6 α -isomers or un-rearranged precursors.
CAS / CID	55623-03-5 (Specific)	CID 20358988 (Incomplete Stereochemistry)
Synthesis Origin	Purified product of 19-iodocholesterol rearrangement.	Crude reaction mixture or unverified library stock.
Adrenal Uptake	High (Target). Optimized for LDL pathway.	Variable/Low. Impurities compete for binding.
Primary Use	Clinical Imaging (Cushing's, Hyperaldosteronism). [1] [2] [3] [4] [5] [6] [7]	Chemical screening, non-clinical synthesis research.

Mechanism of Action & Biological Performance

The superiority of NP-59 stems from a serendipitous chemical rearrangement discovered during the synthesis of the earlier agent, NM-145 (19-iodocholesterol).

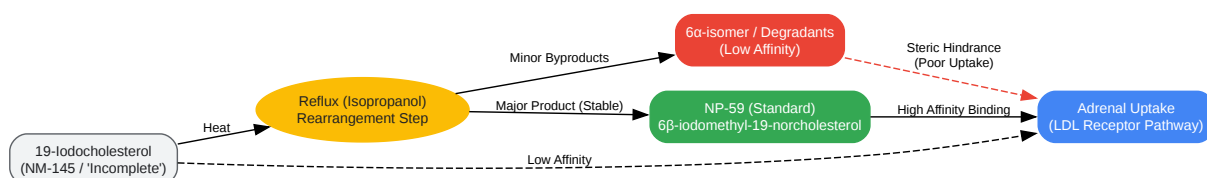
- The "Incomplete" Precursor (NM-145): Originally, 19-iodocholesterol was used. It had lower uptake and higher background.
- The NP-59 Standard: During reflux, 19-iodocholesterol rearranges into 6 β -iodomethyl-19-norcholesterol (NP-59). This specific isomer shows 3-5 times higher adrenal uptake than the 19-iodo precursor because its steric configuration more closely resembles native cholesterol, allowing efficient esterification and storage in adrenal lipid droplets.

Comparative Biological Metrics

Metric	NP-59 (Standard)	Adosterol (Incomplete/Precursor)
Adrenal Uptake (% Dose/g)	~0.15 - 0.5% (High avidity)	< 0.1% (If predominantly 19-iodo form)
Liver Background	Rapid clearance	Prolonged retention (Interferes with right adrenal visualization)
Imaging Window	2-5 Days post-injection	4-8 Days (Due to slow background clearance)
In Vivo Stability	Stable against rapid de-iodination	Prone to de-iodination (Free Iodine accumulates in Thyroid)

Visualization: Synthesis & Isomer Significance

The following diagram illustrates the critical rearrangement that converts the "incomplete" precursor into the active NP-59 standard.



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Caption: Synthesis pathway showing the conversion of the 'incomplete' 19-iodocholesterol precursor into the stereochemically active NP-59 standard.

Experimental Protocols

To validate the identity of your material (Adosterol Incomplete vs. NP-59), use the following Thin Layer Chromatography (TLC) and Biodistribution protocols.

A. Quality Control: Distinguishing NP-59 from Impurities

Objective: Confirm radiochemical purity >90% and absence of "incomplete" precursors (19-iodocholesterol) or free iodine.

- Stationary Phase: Silica Gel TLC strips (ITLC-SG).
- Mobile Phase: 100% Chloroform (or Chloroform:Ethanol 95:5).
- Procedure:
 - Spot 5 μ L of the radiolabeled sample at the origin (1 cm from bottom).
 - Develop the strip until the solvent front reaches 10 cm.
 - Cut the strip into 1 cm segments and count in a gamma counter.
- Interpretation:
 - Free Iodine (I-131): Remains at Origin ($R_f = 0.0$).
 - NP-59 (Standard): Migrates with $R_f \sim 0.4 - 0.6$ (varies by exact solvent ratio).
 - 19-Iodocholesterol (Impurity): Migrates slightly differently (often lower R_f due to polarity differences). Note: HPLC is required for precise isomer separation.

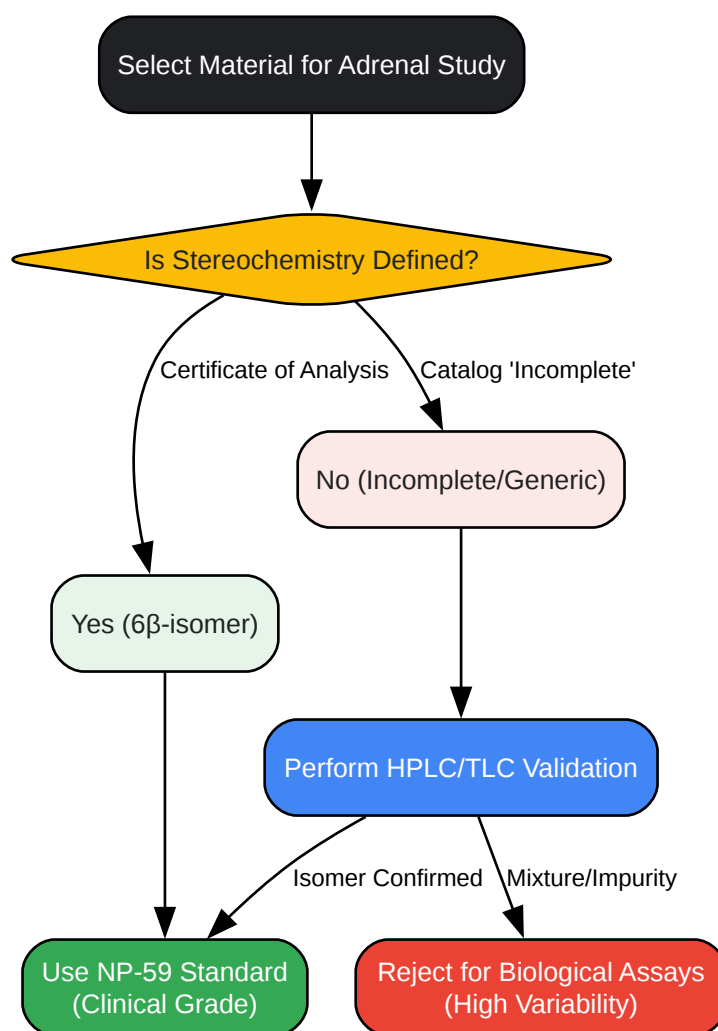
B. In Vivo Biodistribution Assay (Rat Model)

Objective: Functional validation of the reference material.

- Subjects: Male Sprague-Dawley rats (200-250g).
- Preparation: Administer Lugol's solution (iodine) in drinking water 24h prior to block thyroid uptake of free iodine.
- Injection: IV injection of 10-20 μ Ci of the test agent (NP-59 or Adosterol sample).
- Time Points: Sacrifice groups at 24h, 72h, and 120h.
- Tissue Collection: Harvest Adrenals, Liver, Spleen, Lungs, and Thyroid.

- Data Analysis: Calculate % Injected Dose per gram (%ID/g).
 - Pass Criteria (NP-59): Adrenal uptake should increase over time (accumulation phase) while liver uptake decreases. Adrenal/Liver ratio > 5:1 by day 3.
 - Fail Criteria (Incomplete): Low Adrenal/Liver ratio (< 2:1) or high Thyroid uptake (indicating instability/de-iodination).

Decision Logic for Material Selection



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Caption: Decision tree for selecting the correct reference material based on stereochemical definition.

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